

Application Note: HPLC Analysis of Dammar-20(21)-en-3,24,25-triol

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Compound of Interest

Compound Name: *Dammar-20(21)-en-3,24,25-triol*

Cat. No.: *B15590934*

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Abstract

This application note details a High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **Dammar-20(21)-en-3,24,25-triol**. This triterpenoid, isolated from various plant sources such as *Walsura robusta*, has garnered research interest for its potential biological activities.^{[1][2][3]} The described method is designed to be a starting point for researchers requiring a reliable analytical technique for the identification and quantification of this compound in various sample matrices.

Introduction

Dammar-20(21)-en-3,24,25-triol is a natural triterpenoid compound with the chemical formula $C_{30}H_{52}O_3$ and a molecular weight of 460.73 g/mol.^{[2][4][5]} It belongs to the dammarane family of triterpenes and has been investigated for various potential pharmacological applications. Accurate and precise analytical methods are crucial for the study of this compound in both research and drug development settings. HPLC with UV detection is a widely used technique for the analysis of such non-volatile compounds. This document provides a foundational HPLC protocol that can be adapted and validated for specific research needs.

Chemical Properties

A summary of the key chemical properties of **Dammar-20(21)-en-3,24,25-triol** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₃₀ H ₅₂ O ₃	[2] [4] [5]
Molecular Weight	460.73 g/mol	[2] [4] [6]
CAS Number	55050-69-6	[4] [5] [6]
Appearance	Powder	[4]
Solubility	Soluble in DMSO	[6]
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 1 year	[4]

HPLC Method Protocol

This protocol is based on a semi-preparative method which can be adapted for analytical purposes.[\[1\]](#) Researchers should optimize and validate the method for their specific application.

Instrumentation and Materials

- HPLC system with a UV detector
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 µm)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Methanol (HPLC grade)
- **Dammar-20(21)-en-3,24,25-triol** reference standard
- Dimethyl sulfoxide (DMSO)

Chromatographic Conditions

The following table outlines the recommended starting parameters for the HPLC analysis.

Parameter	Recommended Condition
Column	C18, 250 mm x 4.6 mm, 5 µm
Mobile Phase	Acetonitrile:Water
Elution Mode	Isocratic or Gradient (to be optimized)
Isocratic Starting Condition	Acetonitrile:Water (52:48, v/v)
Flow Rate	1.0 mL/min (for analytical scale)
Detection Wavelength	203 nm
Column Temperature	Ambient
Injection Volume	10 µL
Diluent	Methanol or Acetonitrile

Preparation of Solutions

Standard Stock Solution (e.g., 1 mg/mL):

- Accurately weigh approximately 10 mg of **Dammar-20(21)-en-3,24,25-triol** reference standard.
- Dissolve the standard in a small amount of DMSO.
- Bring the final volume to 10 mL with a suitable diluent such as methanol or acetonitrile in a volumetric flask.
- Sonicate for 10 minutes to ensure complete dissolution.

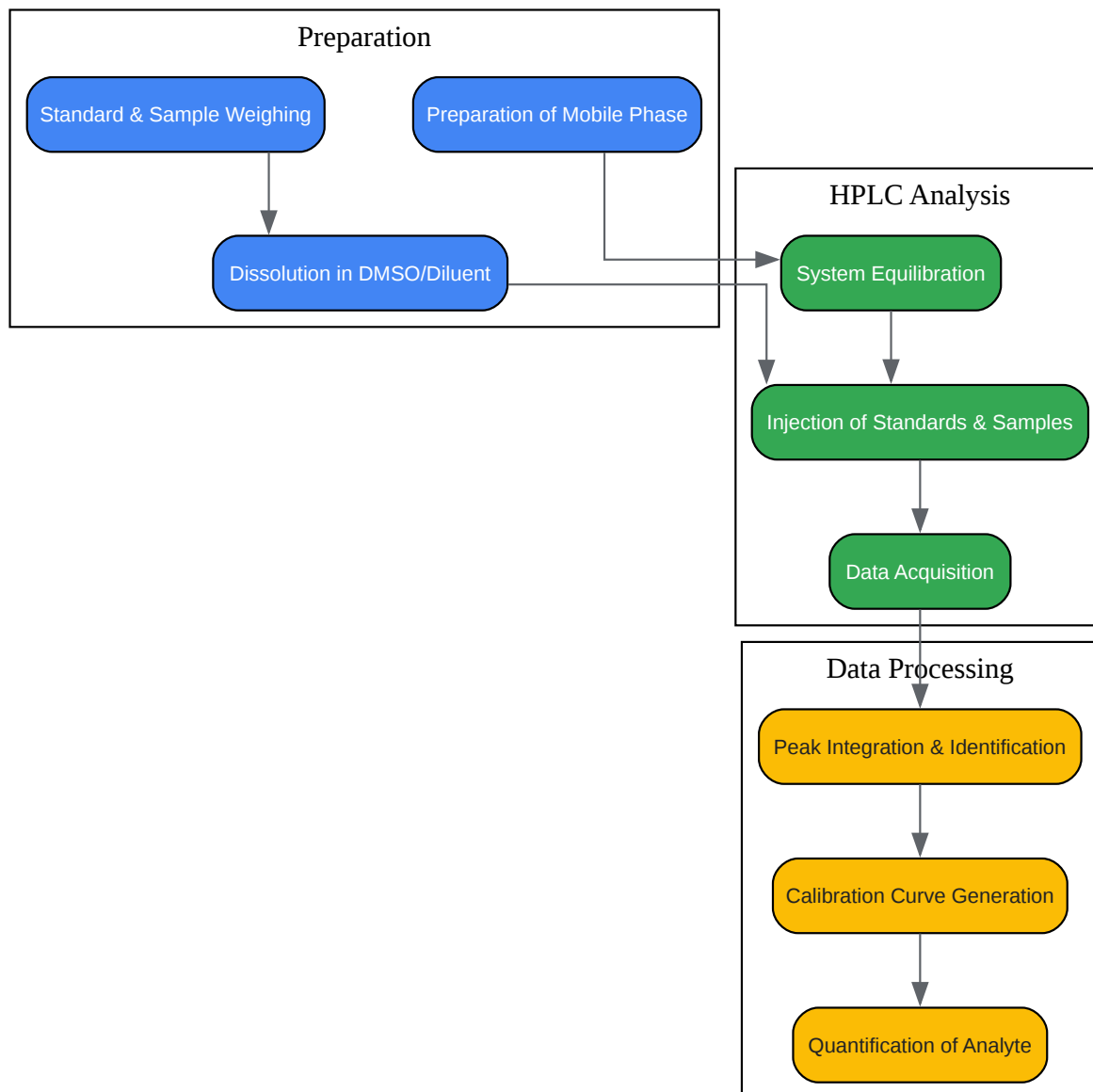
Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the diluent to achieve the desired concentrations for calibration.

Sample Preparation: The sample preparation method will vary depending on the matrix. For plant extracts, a solid-phase extraction (SPE) or liquid-liquid extraction (LLE) may be necessary to remove interfering substances. The final extract should be dissolved in the diluent.

Experimental and Logical Workflows

HPLC Analysis Workflow

The following diagram illustrates the general workflow for the HPLC analysis of **Dammar-20(21)-en-3,24,25-triol**.

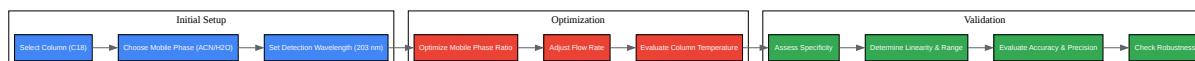


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Caption: General workflow for HPLC analysis.

HPLC Method Development Logic

The development of a robust HPLC method follows a logical progression of steps to achieve optimal separation and detection.



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Caption: Logical flow for HPLC method development.

Conclusion

This application note provides a foundational HPLC method for the analysis of **Dammar-20(21)-en-3,24,25-triol**. The provided protocol and workflows offer a starting point for researchers to develop and validate a method tailored to their specific analytical needs. Optimization of the mobile phase composition, flow rate, and other parameters may be necessary to achieve the desired chromatographic performance for different sample matrices.

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